

# "preventing precipitation of aluminum sesquichlorohydrate in cosmetic formulations"

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## Compound of Interest

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SESQUICHLOROHYDRATE

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## Technical Support Center: Aluminum Sesquichlorohydrate in Cosmetic Formulations

This technical support guide is designed for researchers, scientists, and drug development professionals to address common issues related to the precipitation of **aluminum sesquichlorohydrate** (ASCH) in cosmetic formulations.

### Frequently Asked Questions (FAQs)

Q1: What is **aluminum sesquichlorohydrate** (ASCH) and why is it used in cosmetics?

A1: **Aluminum sesquichlorohydrate** is a complex inorganic polymer of basic aluminum chloride.<sup>[1][2]</sup> It is a key active ingredient in antiperspirant and deodorant products.<sup>[2][3]</sup> Its primary function is to reduce perspiration by forming a temporary, gel-like plug within the sweat duct, which physically blocks the flow of sweat to the skin's surface.<sup>[2]</sup> Additionally, it possesses astringent properties that help to tighten pores.<sup>[2]</sup>

Q2: What is the optimal pH range for formulations containing ASCH?

A2: The recommended pH for a 15% (w/w) aqueous solution of ASCH is between 3.0 and 5.0.<sup>[1]</sup> For final cosmetic formulations, a pH range of 3.5 to 4.5 is generally recommended to

maintain stability and prevent precipitation.[1] The solubility of aluminum species is highly dependent on pH.[1]

Q3: What are the general storage recommendations for ASCH raw material?

A3: ASCH should be stored in its original, tightly sealed container in a dry, ventilated space, away from direct sunlight. The recommended storage temperature is between 15-25°C (59-77°F). Exposure to moisture should be avoided as it can cause caking.[2]

Q4: Can ASCH be used in anhydrous formulations?

A4: Yes, ASCH can be used in various product forms, including anhydrous suspensions for aerosols.[3] It is soluble in water and ethanol, making it versatile for different formulation bases. [3]

Q5: Are there any known ingredient incompatibilities with ASCH?

A5: Yes, it is advisable to avoid anionic surfactants, self-emulsifying grades of emulsifiers, and strong bases in formulations containing ASCH, as these can lead to instability and precipitation. [1]

## Troubleshooting Guide: Preventing Precipitation

Q1: I am observing cloudiness and precipitation in my aqueous ASCH solution after formulation. What are the likely causes?

A1: Precipitation in an ASCH formulation can be triggered by several factors:

- **Incorrect pH:** The most common cause is the formulation's pH falling outside the optimal stability range of 3.5-4.5. As the pH increases, the various aluminum polymer species can hydrolyze and form insoluble aluminum hydroxide.[1]
- **Incompatible Ingredients:** The presence of anionic surfactants or strong bases can react with the cationic aluminum complexes in ASCH, leading to precipitation.[1]
- **High Temperature During Formulation:** While ASCH is synthesized at high temperatures, prolonged exposure to excessive heat during the formulation process can sometimes affect the stability of the polymeric species.

- **Electrolyte Imbalance:** High concentrations of certain electrolytes can disrupt the stability of the ASCH complexes, causing them to salt out of the solution.

Q2: How can I adjust the pH of my formulation without causing localized precipitation?

A2: When adjusting the pH, it is crucial to add the pH adjuster (such as citric acid or sodium hydroxide) slowly and with continuous, thorough mixing.<sup>[1]</sup> This prevents localized areas of high pH that can cause immediate precipitation of aluminum hydroxide. It is recommended to pre-dilute the pH adjuster before adding it to the main batch.

Q3: My formulation is stable initially but shows precipitation after a few weeks. What could be the reason?

A3: This phenomenon, known as delayed precipitation, often points to a borderline stability issue. The formulation may be on the edge of the stable pH range or may contain ingredients that slowly interact with the ASCH over time. Temperature fluctuations during storage can also accelerate degradation pathways. It is recommended to conduct accelerated stability testing to identify such issues earlier.

Q4: Can I use glycols to improve the stability of my ASCH formulation?

A4: Yes, complexing ASCH with glycols like propylene glycol or polyethylene glycol is a common practice.<sup>[1]</sup> These glycols can act as solubilizing agents and can replace some of the water of hydration in the ASCH complex, which can improve its stability in the final formulation.<sup>[4]</sup>

## Data Presentation: Factors Influencing ASCH Stability

Disclaimer: Specific quantitative data for the precipitation of **aluminum sesquichlorohydrate** under varying cosmetic formulation conditions is not widely available in public literature. The following tables provide illustrative data based on general principles of aluminum salt chemistry and information on the closely related aluminum chlorohydrate to demonstrate expected trends.

Table 1: Effect of pH on the Stability of a 20% **Aluminum Sesquichlorohydrate** Solution

pH	Observation (after 24 hours at 25°C)
3.0	Clear Solution
3.5	Clear Solution
4.0	Clear Solution
4.5	Slight Haze
5.0	Noticeable Haze/Slight Precipitate
5.5	Significant Precipitate
6.0	Heavy Precipitate

Table 2: Effect of Temperature on the Stability of a 20% ASCH Solution at pH 4.0

Temperature	Observation (after 24 hours)
4°C	Clear Solution
25°C	Clear Solution
40°C	Clear Solution
50°C	Slight Haze

Table 3: Impact of Propylene Glycol on the Stability of a 20% ASCH Solution

Propylene Glycol (% w/w)	Observation (at pH 5.0 after 24 hours at 25°C)
0%	Significant Precipitate
5%	Noticeable Haze
10%	Slight Haze
20%	Clear Solution

Table 4: Influence of Electrolytes on a 20% ASCH Solution at pH 4.0

Electrolyte (at 1% w/w)	Observation (after 24 hours at 25°C)
Sodium Chloride	Slight Haze
Sodium Sulfate	Noticeable Haze/Slight Precipitate
Sodium Citrate	Clear Solution

## Experimental Protocols

### Protocol 1: Accelerated Stability Testing for ASCH Formulations

This protocol is designed to assess the physical and chemical stability of a cosmetic formulation containing ASCH under accelerated conditions.

- **Sample Preparation:** Prepare three batches of the final formulation. Package the samples in the intended final packaging.
- **Storage Conditions:** Place the samples in stability chambers under the following conditions:
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
  - Real-Time (Control): 25°C ± 2°C / 60% RH ± 5% RH
- **Testing Intervals:** Evaluate the samples at the following time points:
  - Initial (Time 0)
  - 1 Month
  - 2 Months
  - 3 Months
  - 6 Months (for real-time)
- **Evaluation Parameters:**

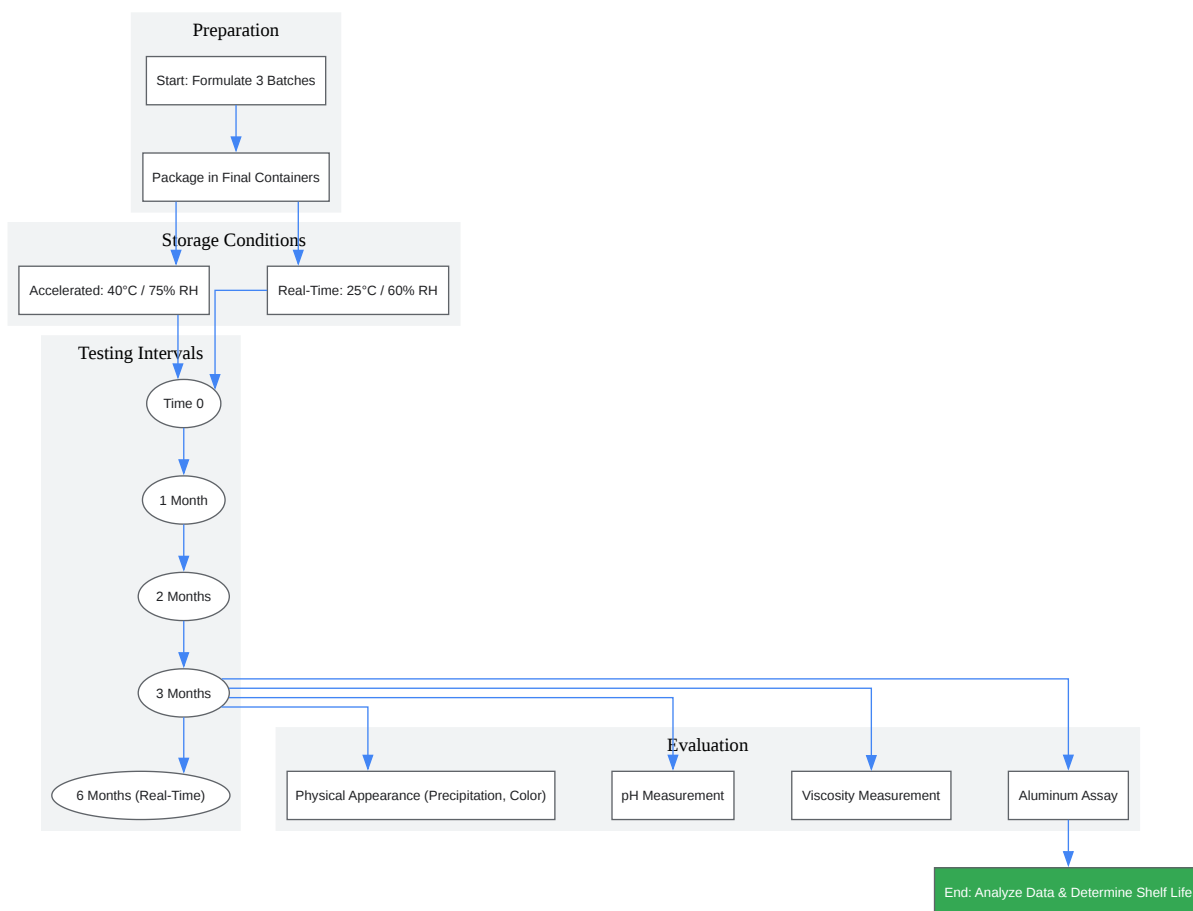
- Physical Appearance: Visually inspect for color change, phase separation, and precipitation.
- pH Measurement: Measure the pH of the formulation.
- Viscosity: Measure the viscosity using a suitable viscometer.
- Assay of Aluminum: Determine the concentration of aluminum to check for degradation.

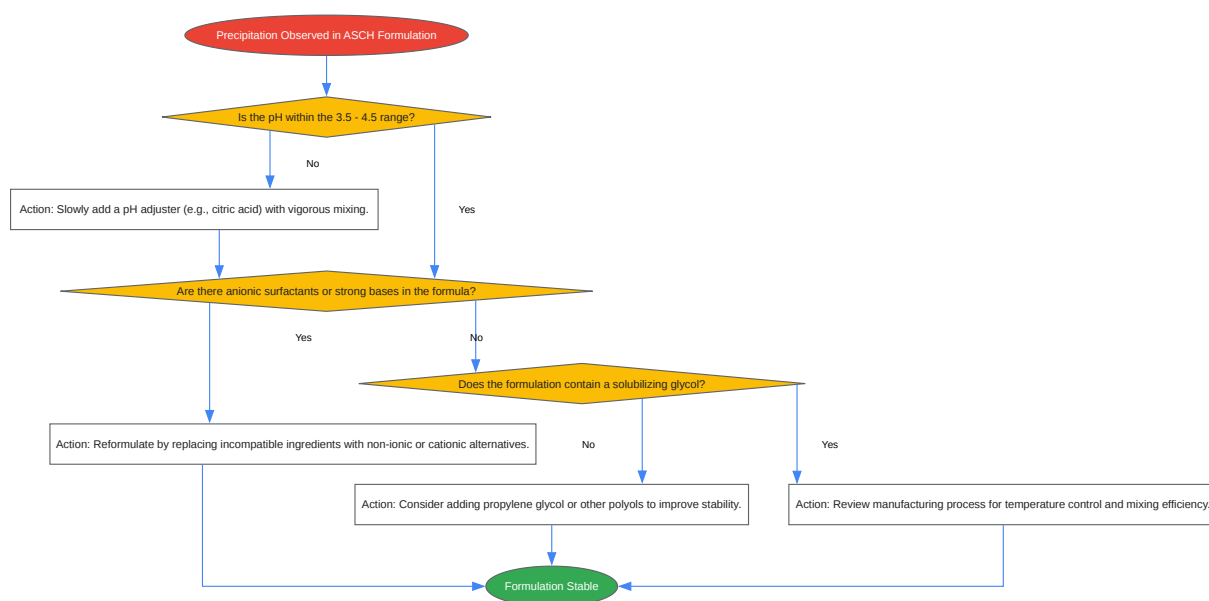
#### Protocol 2: Determination of Aluminum Content by Titration

This method can be used to assay the amount of aluminum in the formulation.

- Sample Preparation: Accurately weigh a sample of the formulation equivalent to approximately 1.6 g of ASCH. Transfer to a 100-mL beaker.
- Digestion: Add 15-20 mL of water and 5-6 mL of hydrochloric acid. Boil on a hot plate for 15-20 minutes.
- Titration:
  - Cool the solution and quantitatively transfer it to a suitable flask.
  - Add a known excess of 0.1 M edetate disodium (EDTA) titrant.
  - Adjust the pH to 4.5 using a suitable buffer (e.g., acetate buffer).
  - Back-titrate the excess EDTA with a standardized 0.1 M zinc sulfate solution using a suitable indicator (e.g., xylene orange).
- Calculation: Calculate the amount of aluminum based on the volume of EDTA consumed. Each mL of 0.1 M Edetate disodium titrant is equivalent to 2.698 mg of aluminum.

## Visualizations





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